

# Application Notes and Protocols for Preparing MM3122 Working Solutions in PBS

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

MM3122 is a potent and selective small molecule inhibitor of host cell serine proteases, including Transmembrane Protease, Serine 2 (TMPRSS2), matriptase, and hepsin.[1][2][3] These proteases are crucial for the entry of various viruses, including SARS-CoV-2, into host cells.[3][4][5] By inhibiting these proteases, MM3122 effectively blocks viral uptake and replication.[1][2][6] These application notes provide detailed protocols for the preparation of MM3122 working solutions in Phosphate-Buffered Saline (PBS) for both in vivo and in vitro studies.

## MM3122 Properties

A summary of the key properties of **MM3122** is provided in the table below.

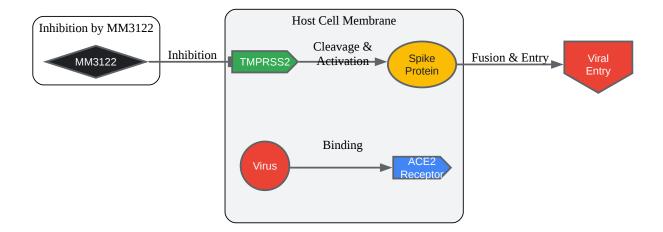


Property	Value	Reference
Molecular Weight	665.76 g/mol	[1]
Appearance	Solid, white to off-white powder	[1]
Solubility	Highly soluble in DMSO (125 mg/mL)	[1]
Storage (Powder)	3 years at -20°C, 2 years at 4°C	[1]
Storage (in Solvent)	6 months at -80°C, 1 month at -20°C	[1]

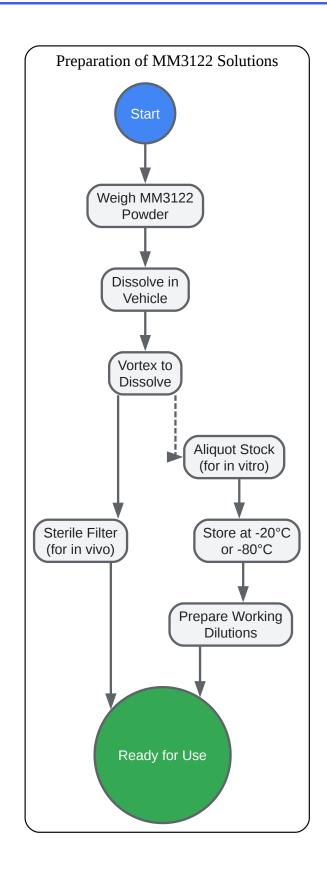
## **Mechanism of Action: Inhibition of Viral Entry**

**MM3122** targets host cell proteases, such as TMPRSS2, that are hijacked by viruses like SARS-CoV-2 to cleave and activate their spike proteins, a necessary step for viral fusion with the host cell membrane. By inhibiting these proteases, **MM3122** prevents viral entry and subsequent replication.









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## References

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